An In-Depth Technical Guide to 12-Mercaptododecylphosphonic Acid

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Compound of Interest

Compound Name:	*12-Mercaptododecylphosphonic acid*
CAS No.:	*159239-33-5*
Cat. No.:	*B586950*

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Introduction

12-Mercaptododecylphosphonic acid (MDPA) is a bifunctional organic molecule crucial in the field of materials science and surface chemistry.[1] Its unique structure, featuring a phosphonic acid head group and a terminal thiol (-SH) group, allows it to form highly ordered, self-assembled monolayers (SAMs) on a variety of metal oxide surfaces.[1] This technical guide provides a comprehensive overview of MDPA, its physicochemical properties, and detailed protocols for its application in forming SAMs, tailored for researchers and professionals in drug development and materials science.

Physicochemical and Structural Data

The fundamental properties of **12-Mercaptododecylphosphonic acid** are summarized below. This data is essential for experimental design, solution preparation, and safety considerations.

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Property	Value
Molecular Weight	282.38 g/mol
Chemical Formula	$C_{12}H_{27}O_3PS$
CAS Number	159239-33-5
Appearance	White to off-white powder
Melting Point	92-96 °C
Storage Temperature	2-8°C
Synonyms	P-(12-Mercaptododecyl)phosphonic acid

Core Application: Self-Assembled Monolayers (SAMs)

The primary application of MDPA is in the formation of SAMs, which are molecular assemblies that spontaneously form on surfaces. The phosphonic acid group serves as a robust anchor to metal oxide surfaces such as titanium dioxide (TiO_2), zirconium dioxide (ZrO_2), and indium tin oxide (ITO), forming stable metal-oxygen-phosphonate (M-O-P) bonds.[1][2] The long dodecyl chain promotes van der Waals interactions between adjacent molecules, leading to a densely packed and ordered monolayer. The exposed terminal thiol groups can then be used for further functionalization, such as immobilizing proteins, nanoparticles, or other biomolecules.[2]

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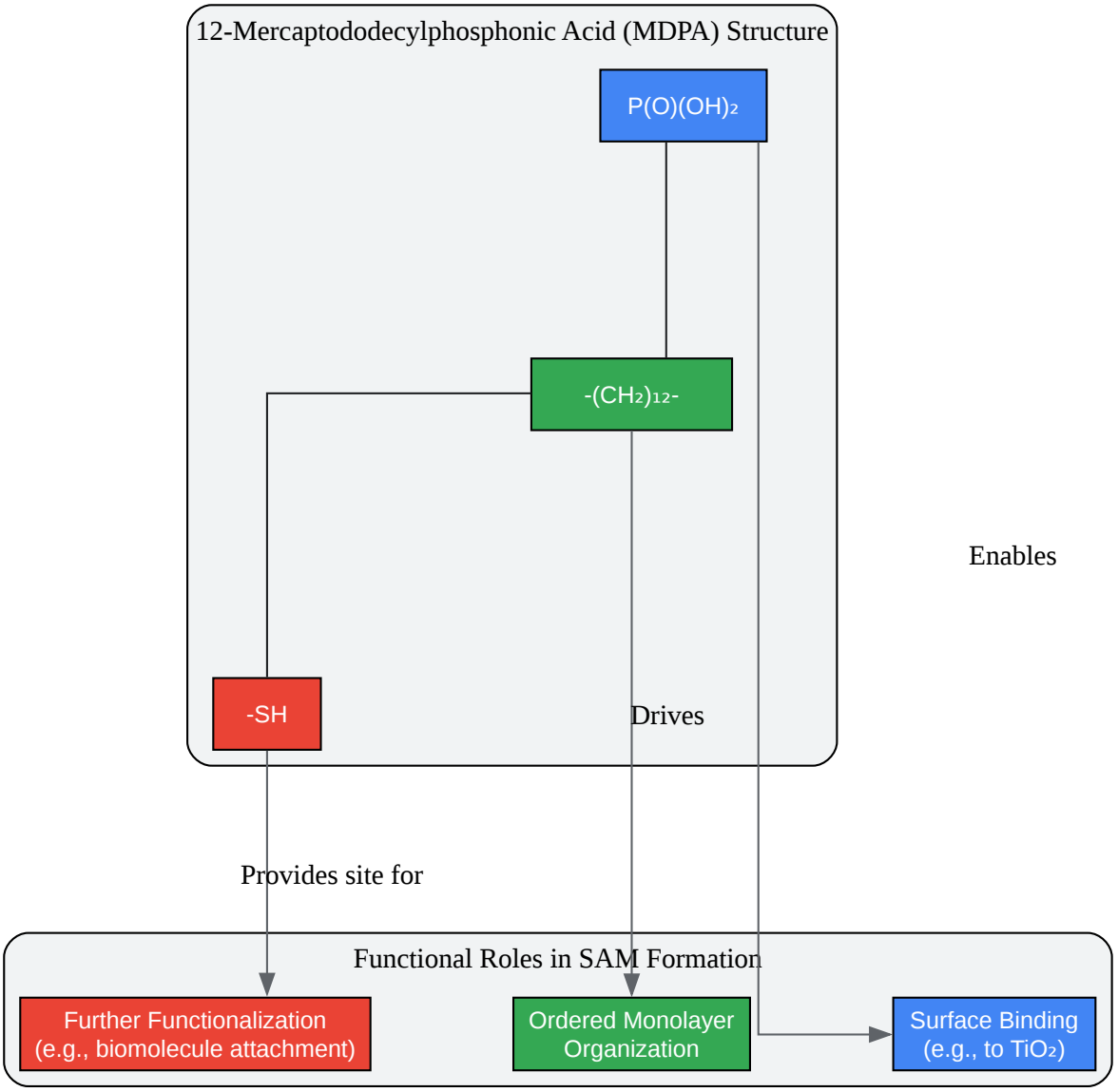

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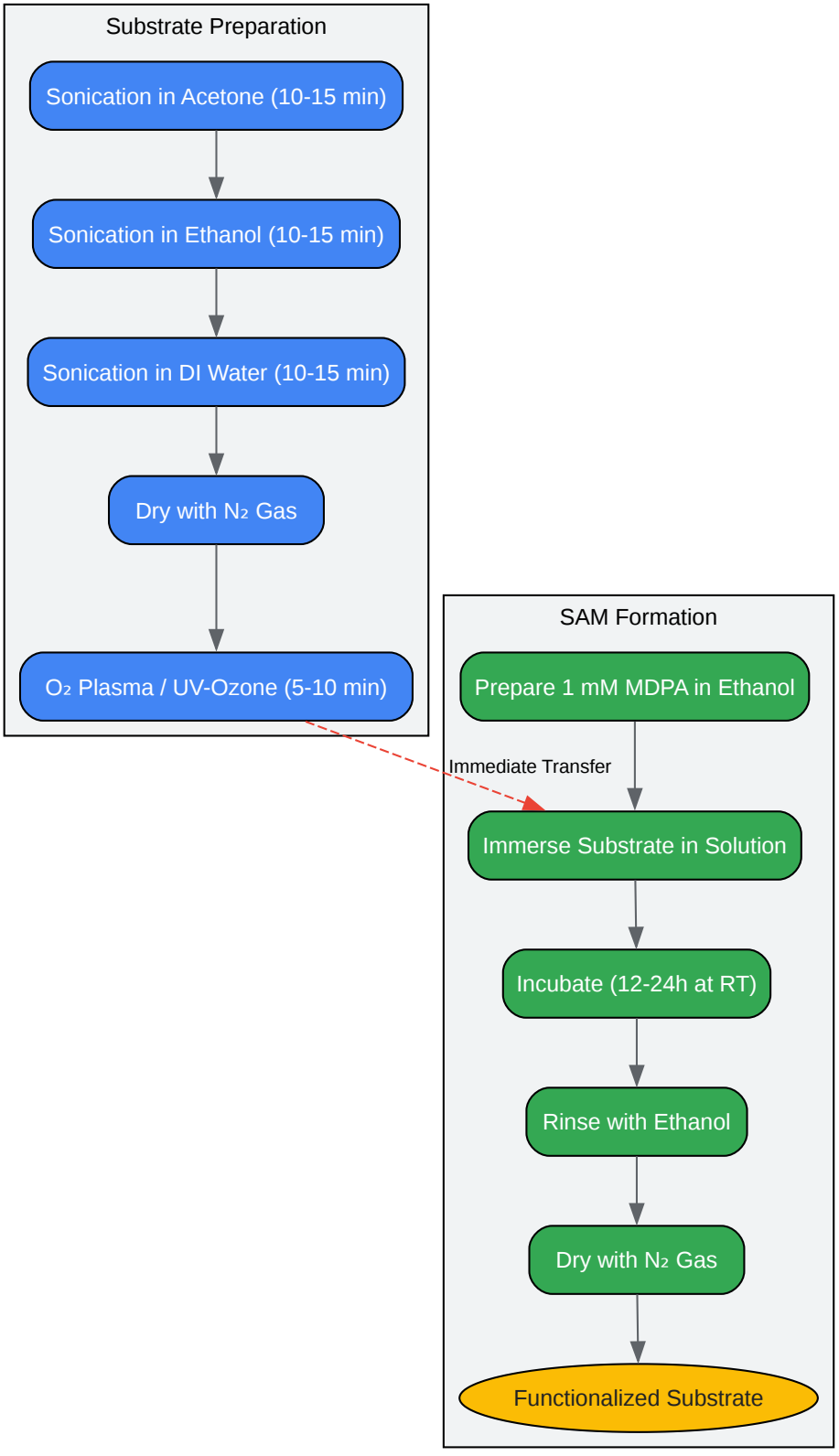

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References

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